

Physical characteristics of propyl pyruvate (density, boiling point)

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Compound of Interest

Compound Name: *Propyl pyruvate*

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Propyl Pyruvate: A Technical Guide to its Physical Characteristics

Propyl pyruvate is an organic ester with applications in the flavor and fragrance industry. A thorough understanding of its physical properties is essential for its use in research, development, and quality control. This guide provides an in-depth overview of the density and boiling point of **propyl pyruvate**, including experimental methodologies for their determination.

Physical Properties of Propyl Pyruvate

The key physical characteristics of **propyl pyruvate** are summarized in the table below. These values are critical for handling, storage, and application of the compound.

Physical Property	Value	Conditions
Density	1.012 - 1.020 g/cm ³	at 20°C
Boiling Point	168.0 - 169.0 °C	at 760 mmHg

Experimental Protocols for Physical Characterization

Accurate determination of the physical properties of **propyl pyruvate** relies on standardized experimental protocols. Below are detailed methodologies for measuring density and boiling point.

Density Determination

The density of a liquid can be determined using several methods. The choice of method may depend on the required accuracy and the available equipment.

1. Pycnometer Method (ASTM D891 - Method B)

This method offers high accuracy and is often considered a reference method.[\[1\]](#)

- Principle: The density is calculated from the mass of the liquid that completely fills a calibrated volume (the pycnometer) at a controlled temperature.
- Procedure:
 - A clean, dry pycnometer of a known volume is weighed.
 - The pycnometer is filled with **propyl pyruvate**, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium (e.g., 20°C).
 - The volume is adjusted precisely to the pycnometer's calibration mark.
 - The exterior of the pycnometer is cleaned and dried, and it is weighed again.
 - The density is calculated by dividing the mass of the **propyl pyruvate** by the volume of the pycnometer.

2. Digital Density Meter Method (ASTM D4052)

This is a modern and rapid method for determining density.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Principle: A small sample of the liquid is introduced into an oscillating U-tube.[\[4\]](#)[\[5\]](#) The change in the oscillation frequency of the tube is directly related to the density of the liquid.

[\[4\]](#)[\[5\]](#)

- Procedure:

- The instrument is calibrated using a reference standard of known density (e.g., dry air and pure water).
- The sample of **propyl pyruvate** is injected into the measuring cell (the U-tube).
- The instrument maintains a constant temperature and measures the oscillation period.
- The density is automatically calculated and displayed by the instrument.

Boiling Point Determination

The boiling point is a key indicator of a liquid's purity. Several methods are available for its determination.

1. Distillation Method (OECD 103)

This is a common and reliable method for determining the boiling point of a liquid.[\[6\]](#)[\[7\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, the liquid is heated to boiling, and the temperature of the vapor in equilibrium with the liquid is measured.[\[6\]](#)[\[7\]](#)

- Procedure:

- A sample of **propyl pyruvate** is placed in a distillation flask with boiling chips.
- The flask is connected to a condenser and a receiving flask.
- A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- The flask is heated gently, and the liquid is brought to a boil.
- The temperature is recorded when the distillation rate is stable and the vapor is condensing on the thermometer bulb.

- The atmospheric pressure is also recorded, as the boiling point is pressure-dependent.

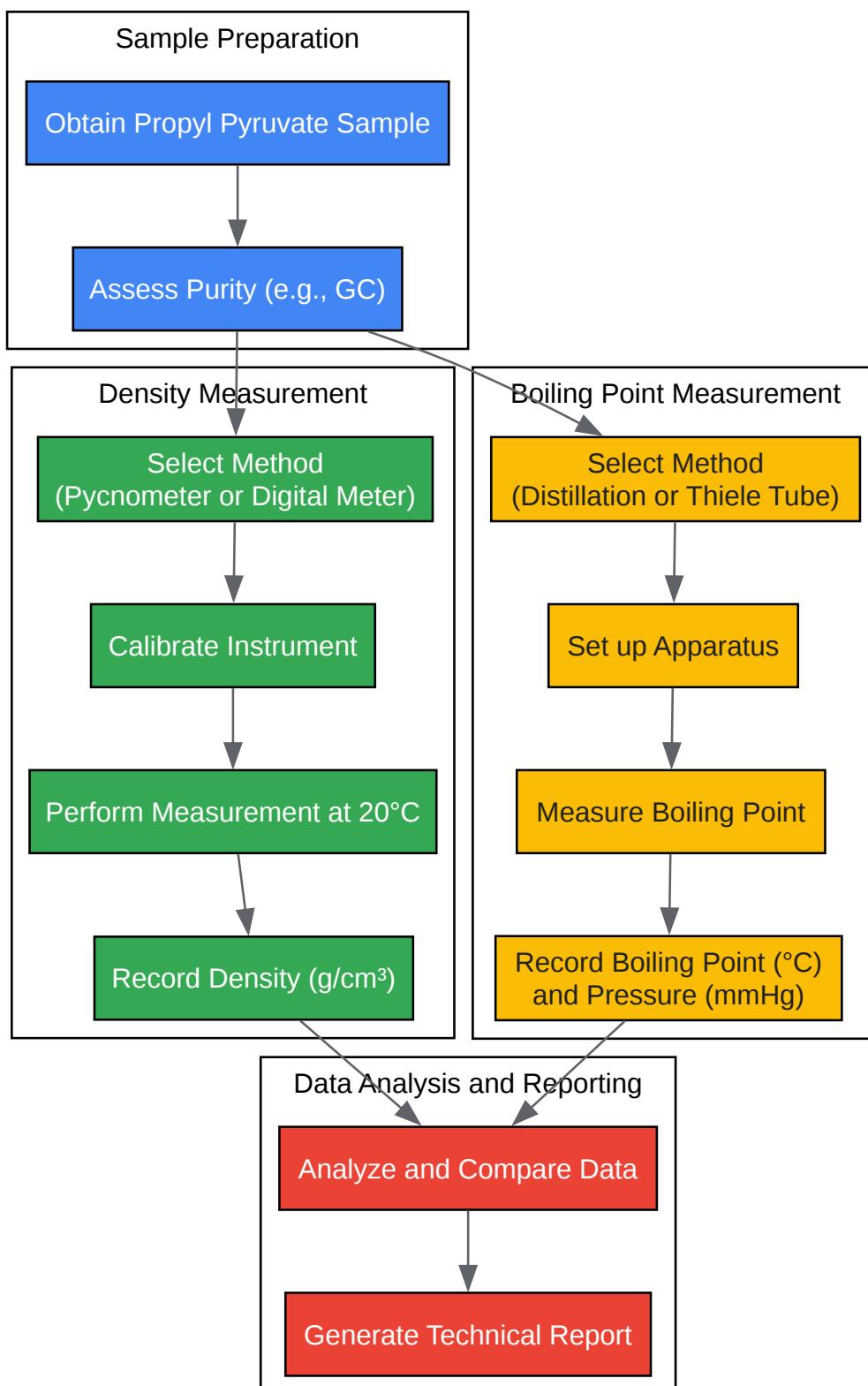
2. Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of a liquid.

- Principle: A small sample is heated in a tube along with an inverted capillary tube. At the boiling point, a continuous stream of bubbles emerges from the capillary tube.
- Procedure:
 - A few milliliters of **propyl pyruvate** are placed in a small test tube.
 - A capillary tube, sealed at one end, is placed open-end down into the test tube.
 - The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
 - The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of a liquid sample like **propyl pyruvate**.

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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [Physical characteristics of propyl pyruvate (density, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595436#physical-characteristics-of-propyl-pyruvate-density-boiling-point>]

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